

Application Notes and Protocols: Preparation of Poldine Methylsulfate Stock Solution

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Compound of Interest

Compound Name: Poldine

Cat. No.: B1197959

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Introduction

Poldine methylsulfate (CAS 545-80-2) is a synthetic quaternary ammonium compound that functions as a muscarinic acetylcholine receptor antagonist.^[1] It is utilized in research for its anticholinergic properties, primarily to study its effects on gastric acid secretion and smooth muscle activity.^[1] Accurate and consistent preparation of a stock solution is the first critical step for any in vitro or in vivo experiment to ensure reproducible results.

These application notes provide a comprehensive protocol for the preparation, storage, and handling of a **Poldine** methylsulfate stock solution.

Chemical and Physical Properties

A summary of the key quantitative data for **Poldine** methylsulfate is presented below.

Property	Value	Reference(s)
CAS Number	545-80-2	[2]
Molecular Formula	C ₂₂ H ₂₉ NO ₇ S	[2]
Molecular Weight	451.53 g/mol	[2]
Appearance	Solid powder	[2]
Purity	>98% (batch-specific, refer to Certificate of Analysis)	[2]
Solubility	Data not consistently available. Empirical testing is recommended. Start with aqueous buffers (e.g., sterile water, PBS) or DMSO.	[2]
Solid Storage	Short-term (days to weeks): 0-4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.	[2]
Stock Solution Storage	Short-term (days to weeks): 0-4°C. Long-term (months): -20°C.	[2]

Health and Safety Information

Poldine methylsulfate is a pharmacologically active substance that requires careful handling.

- Hazard Statements: Harmful if swallowed. May cause an allergic skin reaction. May cause damage to organs through prolonged or repeated exposure.
- Precautionary Measures:
 - Always consult the Safety Data Sheet (SDS) provided by the supplier before handling.
 - Work in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder by minimizing dust generation. Do not weigh directly on an open bench.
- Avoid direct contact with skin and eyes.
- Wash hands thoroughly after handling.

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **Poldine** methylsulfate. The chosen solvent should be based on empirical testing or information from the supplier, as public data is limited.

4.1 Materials and Equipment

- **Poldine** methylsulfate powder
- Analytical balance
- Weigh paper or weigh boat
- Spatula
- Appropriate solvent (e.g., sterile DMSO, sterile water, or sterile PBS)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Sterile microcentrifuge tubes or cryovials for aliquoting
- PPE (lab coat, gloves, safety glasses)

4.2 Calculation of Mass

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = [\text{Desired Concentration (mM)}] \times [\text{Final Volume (mL)}] \times [\text{Molecular Weight (g/mol)}]$$

Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 451.53 \text{ g/mol} = 4.5153 \text{ mg}$

4.3 Step-by-Step Procedure

- **Preparation:** Don appropriate PPE and prepare a clean workspace in a chemical fume hood.
- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the calculated mass (e.g., 4.52 mg) of **Poldine** methylsulfate powder directly into the tube.
- **Solubilization:** Add the desired volume of the chosen solvent (e.g., 1 mL for a 10 mM solution) to the tube containing the powder.
- **Dissolution:** Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If the compound does not dissolve readily, brief sonication in a water bath may be applied. Visually inspect the solution against a light source to ensure no particulates are present.
- **Sterilization (Optional):** If the stock solution is intended for use in sterile cell culture, and a non-sterile solvent was used, it may be filtered through a 0.22 μm syringe filter. Ensure the filter material is compatible with the chosen solvent.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes.
- **Storage:** Label the aliquots clearly with the compound name, concentration, date, and solvent. Store the aliquots as recommended: at -20°C for long-term storage or $0-4^{\circ}\text{C}$ for short-term use.^[2]

Visualizations

5.1 Experimental Workflow Diagram



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Caption: Workflow for **Poldine** Methylsulfate Stock Solution Preparation.

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